

# 6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid chemical properties

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## Compound of Interest

Compound Name: **6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid**

Cat. No.: **B043469**

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An In-depth Technical Guide to **6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid**

This document provides a comprehensive overview of the chemical and physical properties of **6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development. This compound is a derivative of the indole-2-carboxylic acid scaffold, a structure of significant interest in medicinal chemistry.

## Core Chemical Properties

**6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid** is an organic compound useful in synthetic chemistry.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	2495-92-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>17</sub> H <sub>15</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	297.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Beige to Light Brown Solid	<a href="#">[1]</a>
IUPAC Name	6-(benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid	
Synonyms	5-methoxy-6-phenylmethoxy-1H-indole-2-carboxylic acid	<a href="#">[1]</a>
SMILES	COc1cc2cc(C(=O)O)[nH]c2cc1OCc1cccc1	<a href="#">[1]</a>
InChI	InChI=1S/C17H15NO4/c1-21-15-8-12-7-14(17(19)20)18-13(12)9-16(15)22-10-11-5-3-2-4-6-11/h2-9,18H,10H2,1H3,(H,19,20)	<a href="#">[1]</a>
InChIKey	JMOOGCFXFNKYCS-UHFFFAOYSA-N	<a href="#">[1]</a>

## Spectroscopic Data

Detailed, publicly available spectroscopic data (NMR, IR, Mass Spectrometry) for **6-(Benzyl)-5-methoxy-1H-indole-2-carboxylic acid** is limited. Researchers are advised to acquire analytical data upon synthesis or purchase. For reference, spectral information for related indole carboxylic acid compounds can be found in various chemical databases.[\[4\]](#)[\[5\]](#)[\[6\]](#)

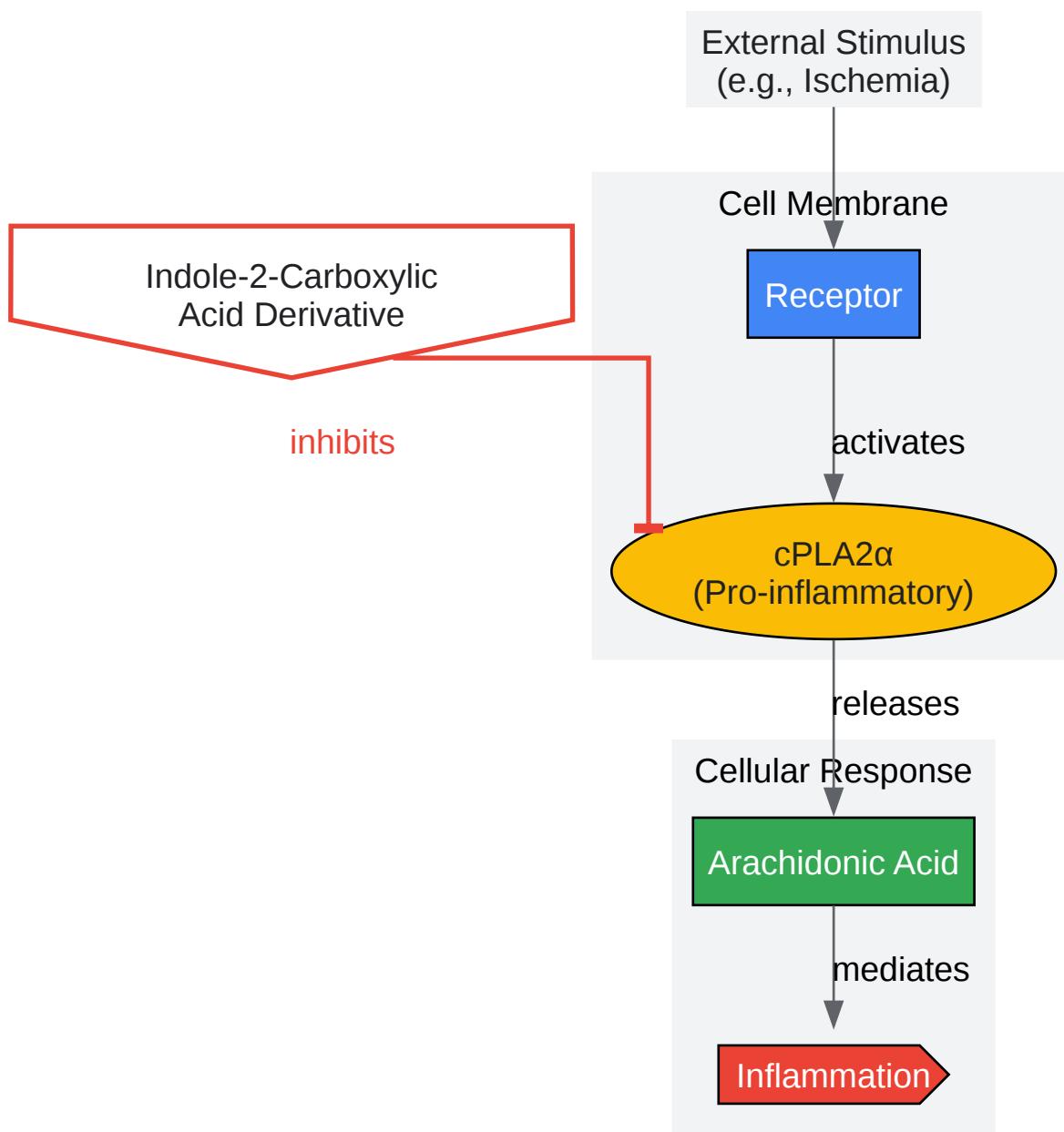
## Biological Context and Potential Applications

Indole and its derivatives are recognized as a "privileged" scaffold in medicinal chemistry, forming the core of many natural products and pharmaceutical agents.[\[7\]](#) The indole-2-carboxylic acid moiety, in particular, is a key structural feature in compounds designed for various therapeutic targets.

While specific biological activity for **6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid** is not extensively documented, the broader class of substituted indole-2-carboxylic acids has shown significant potential:

- **Neuroprotection:** Related methoxy-indole-carboxylic acids, such as 5-methoxyindole-2-carboxylic acid (MI2CA), have demonstrated potential neuroprotective properties in the context of stroke, with evidence suggesting they can reduce ischemic area size and decrease oxidative stress.[8][9]
- **Enzyme Inhibition:** Carboxylic acid functionality is often crucial for the inhibition of enzymes like cytosolic phospholipase A2 $\alpha$  (cPLA2 $\alpha$ ) and fatty acid amide hydrolase (FAAH), which are targets for developing anti-inflammatory and analgesic drugs.[7]
- **Antioxidant Activity:** The number and position of hydroxyl and methoxy groups on aromatic rings can significantly influence the antioxidative capacity of phenolic compounds.[10]
- **Precursor for Bioactive Molecules:** This compound serves as a valuable building block in medicinal chemistry for creating more complex molecules with potential neurological or antidepressant effects.[11] For instance, related structures have been used to synthesize inhibitors of beta-amyloid (A $\beta$ ) aggregation, a key process in Alzheimer's disease.[12]

The diagram below illustrates a simplified, hypothetical signaling pathway where an indole-derivative drug candidate might exert neuroprotective effects by inhibiting pro-inflammatory enzyme activity.

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Caption: Hypothetical neuroprotective mechanism of an indole derivative.

## Experimental Protocols

Detailed experimental procedures for the synthesis of **6-(BenzylOxy)-5-methoxy-1H-indole-2-carboxylic acid** are not widely published. However, a general synthetic route can be proposed based on established methods for preparing indole-2-carboxylic acids, such as the Reissert

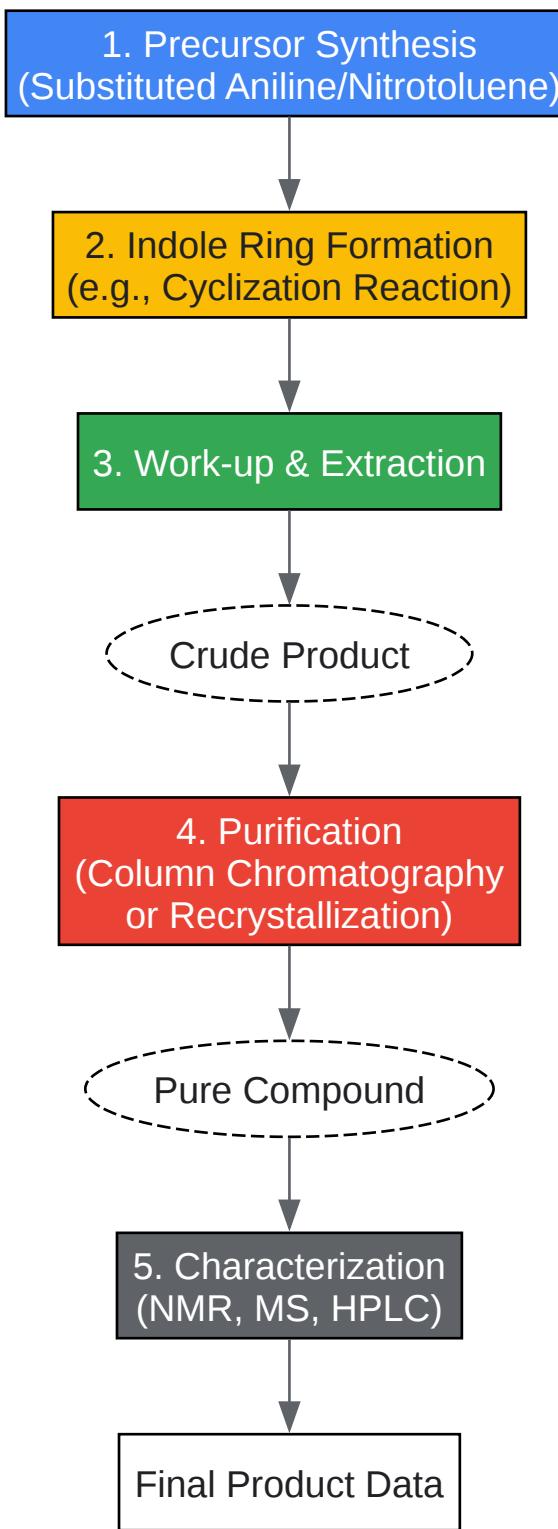
indole synthesis or Fischer indole synthesis, followed by appropriate functional group manipulations.

A common modern approach involves the condensation of a substituted nitrotoluene with diethyl oxalate, followed by reductive cyclization.[\[13\]](#)

General Synthetic Workflow:

- Starting Material Preparation: Synthesis of a suitably substituted aniline or nitrotoluene precursor. This would involve the benzylation of a hydroxyl group and methoxylation at the desired positions of the aromatic ring.
- Indole Ring Formation: Cyclization to form the indole scaffold. For example, reacting the precursor with an  $\alpha$ -ketoester or  $\alpha$ -halo ketone.
- Carboxylic Acid Installation: If not installed during cyclization, the carboxylic acid group can be introduced at the C2 position via methods such as lithiation followed by quenching with carbon dioxide.
- Purification: The crude product is typically purified using techniques like recrystallization or column chromatography to yield the final compound.[\[14\]](#)
- Characterization: The structure and purity of the final product are confirmed using analytical techniques such as NMR, Mass Spectrometry, and HPLC.

The following diagram outlines a generalized workflow for the synthesis and purification of a target indole derivative.

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Caption: General workflow for chemical synthesis and analysis.

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